

An In-depth Technical Guide to the Safety, Handling, and Disposal of Heptanamide

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Compound of Interest

Compound Name: Heptanamide

Cat. No.: B1606996

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and disposal information for **heptanamide** (CAS No. 628-62-6). The following sections detail the known properties, recommended procedures, and regulatory considerations for the laboratory use of this compound.

Chemical and Physical Properties

Heptanamide is a fatty amide that is important to characterize fully before use in a research setting. While extensive toxicological data is not readily available, its physical and chemical properties are summarized below.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	[1]
Molecular Weight	129.2 g/mol	[1]
CAS Number	628-62-6	[1]
Appearance	Solid	Pharmaffiliates
Melting Point	96°C	
Boiling Point	239.29°C (estimate)	
Density	0.8521 g/cm ³	
Flash Point	110.9°C	
pKa	16.75 ± 0.40 (Predicted)	
Storage Temperature	2-8°C	

Hazard Identification and Safety Precautions

While a full GHS classification for **heptanamide** is not widely available, it is categorized as a potential neurotoxin. General safety precautions for amides should be followed. The following precautionary statements are advised:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing and eye/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
- P302+P352: IF ON SKIN: Wash with plenty of water and soap.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.
- P308+P313: IF exposed or concerned: Get medical advice/attention.

- P405: Store locked up.

Incompatible Materials: Strong oxidizing agents.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

3.1. Handling

- Always handle **heptanamide** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of any dust or vapors.
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in areas where **heptanamide** is handled.
- Ground all equipment when handling to prevent static discharge.

3.2. Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials, particularly strong oxidizing agents.
- The recommended storage temperature is between 2-8°C.
- **Heptanamide** is stable under recommended storage conditions.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, administer artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. Seek immediate medical attention.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or physician immediately.

Spill and Leak Procedures

In the event of a spill, follow these steps to ensure safe cleanup:

- Evacuate: Immediately notify others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Prevent further leakage or spread of the material if it can be done without risk. Prevent the spill from entering drains or waterways.
- Absorb: Use an inert absorbent material such as sand, silica gel, or vermiculite to cover the spill.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled, and sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable detergent and water.
- Dispose: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Disposal Guidelines

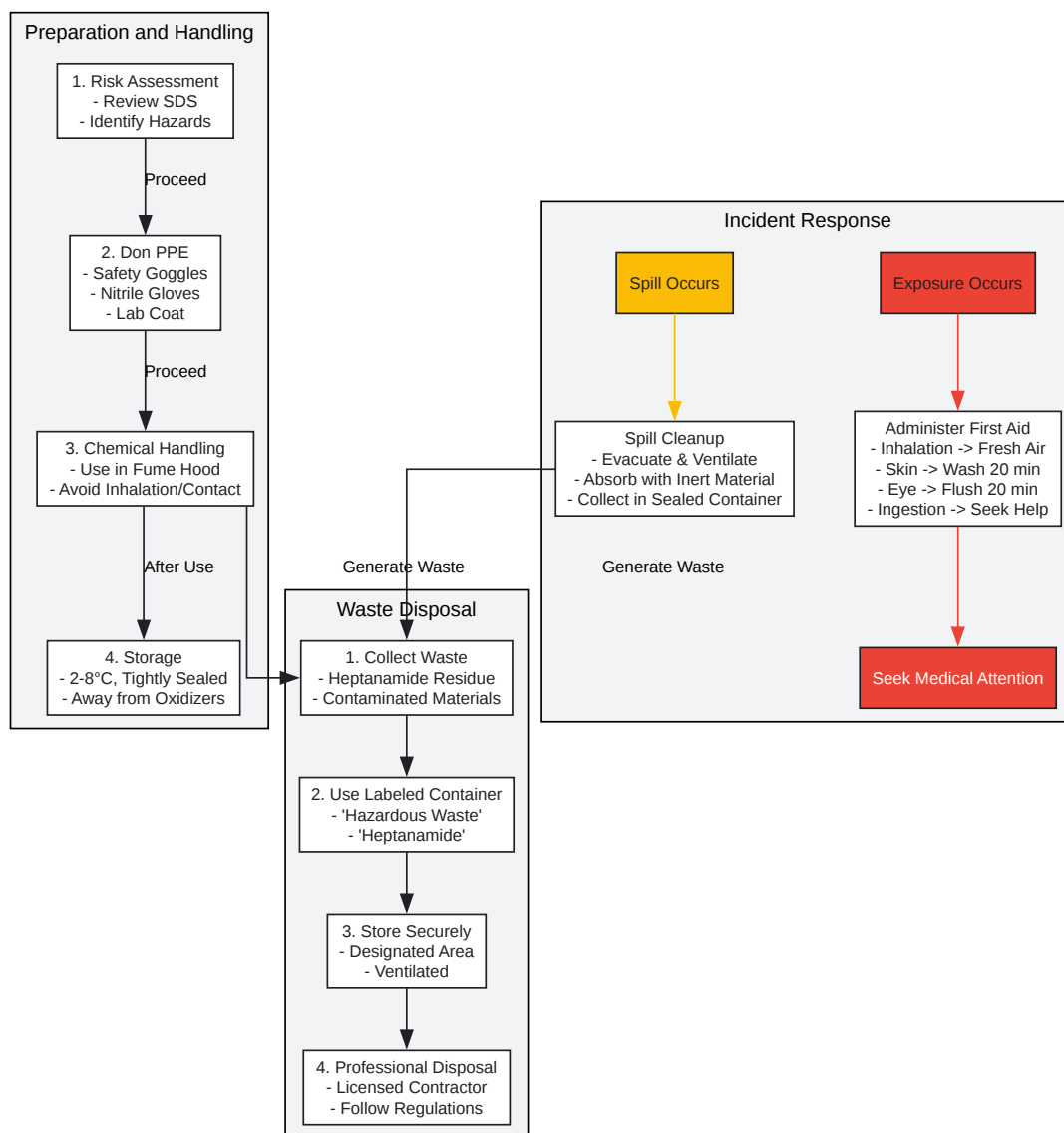
All **heptanamide** waste and contaminated materials should be treated as hazardous waste.

- **Waste Collection:** Collect waste **heptanamide** and any contaminated materials (e.g., absorbent materials, gloves, lab coats) in a designated, compatible, and properly labeled hazardous waste container.
- **Labeling:** The container must be clearly labeled with "Hazardous Waste" and the chemical name "**Heptanamide**."
- **Storage:** Store the hazardous waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through a licensed environmental management company. Do not dispose of **heptanamide** down the drain or in the regular trash. Discharge into the environment must be avoided.

Workflow and Logic Diagrams

The following diagram illustrates the key decision-making process for the safe handling and disposal of **heptanamide**.

Heptanamide Safety and Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for **Heptanamide** Safety, Handling, and Disposal.

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References

- 1. Heptanamide | 628-62-6 [chemicalbook.com]
- 2. Heptanamide | 628-62-6 | lookchem [lookchem.com]
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